

TWS119 Experimental Data Overview

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Compound Focus: Tws119

CAS No.: 601514-19-6

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Research Area	Model/Species	Dose & Route (in vivo)	Concentration (in vitro)	Key Findings	Source
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| **Ischemic Stroke** | Mouse (C57BL/6) / MCAO | 10 mg/kg; i.p. (daily, days 1-14) | 10 μ M | Promoted microglial shift to anti-inflammatory phenotype Improved long-term neurological recovery Enhanced angiogenesis & neural plasticity | [1] | | **Hypoxic-Ischemic Brain Injury** | Neonatal Rat (Sprague-Dawley) | 30 mg/kg; i.p. (single dose) | Information Not Specified | Promoted neuronal differentiation Upregulated GSK-3 β -p (Ser9) & CEND1 Modulated cell cycle proteins (\downarrow Cyclin D1, \uparrow p21) | [2] | | **Lung Adenocarcinoma (LUAD)** | Human Cell Lines (H1299, Calu-3) / Mouse Xenograft | Information Not Specified | 10 μ M for 24h | Activated WNT/ β -catenin signaling Restored focal adhesion in MACF1-deficient cells Promoted tumor cell proliferation & migration | [3] | | **T Cell Immunotherapy** | Human TILs (Non-Small Cell Lung Cancer) / PBMCs | Information Not Specified | 7 μ M for 9 days (culture) | Preserved naive & stem cell-like memory T cells (CD8+) Enhanced IL-2 production Did not inhibit IFN- γ secretion in TILs (contrary to PBMC effects) | [4] | | **Neuronal Differentiation** | Mouse Embryonic Stem Cells (ESCs) | Information Not Specified | 1 μ M | Induced neuronal differentiation Identified as a potent GSK-3 β inhibitor (IC50 = 30 nM) | [5] |

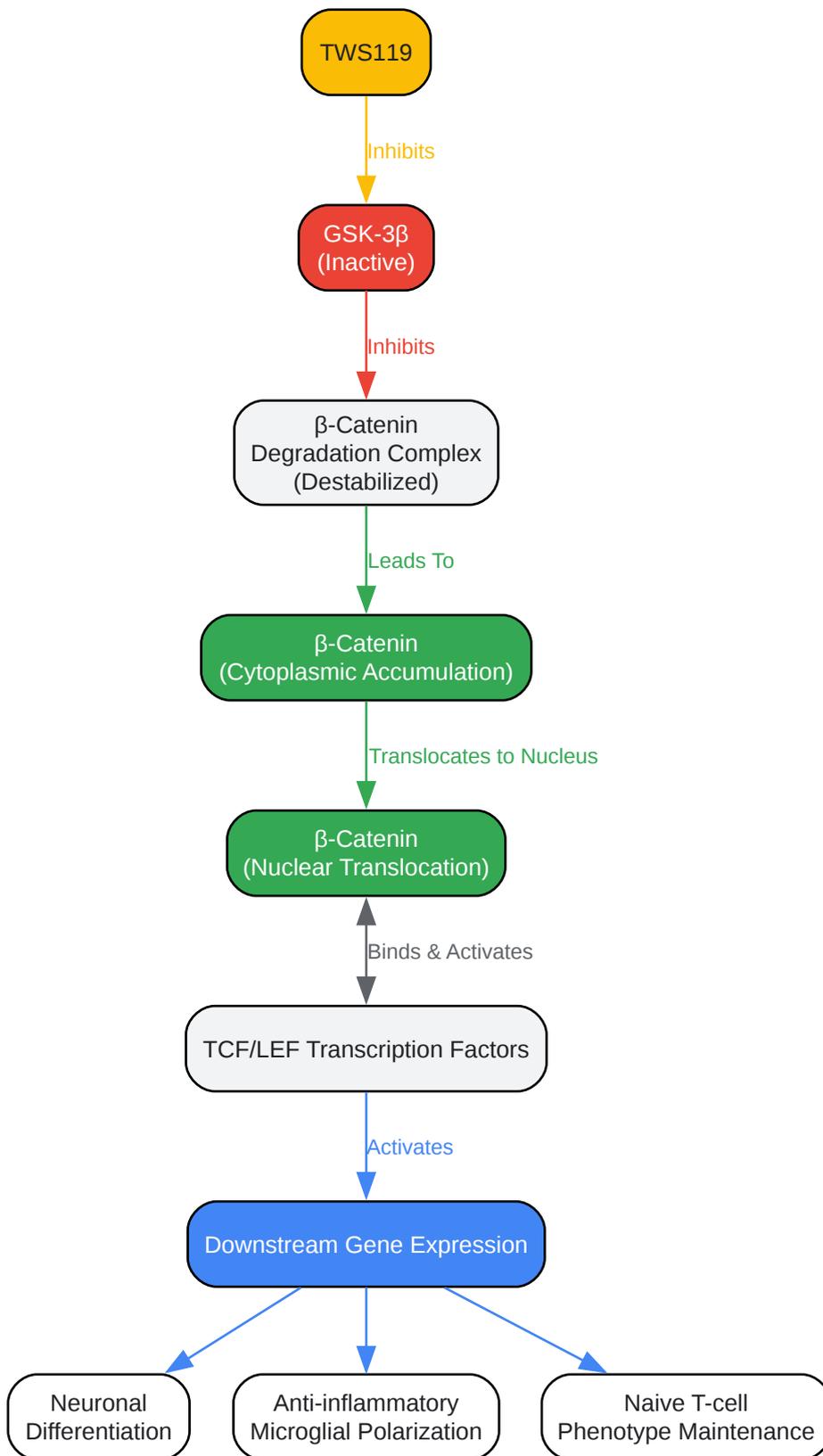
Detailed Experimental Protocols

For your experimental design, here are the specific methodologies from the studies.

- **In Vivo Stroke Model (Permanent dMCAO + Hypoxia) [1]:**
 - **Animal:** Adult male C57BL/6 mice (8-10 weeks old).
 - **Model:** Permanent distal Middle Cerebral Artery Occlusion (dMCAO) coupled with 1 hour of hypoxia (8% O₂).
 - **Treatment:** **TWS119** was administered via intraperitoneal injection once daily from day 1 to day 14 post-stroke.
 - **Assessment:** Neurological deficits were monitored for up to 21 days. Tissues from the peri-infarct cortex were analyzed at days 14 and 21 for angiogenesis, neural plasticity, and microglial polarization.
- **In Vitro Microglial Polarization Assay [1]:**
 - **Cells:** Primary microglia isolated from neonatal C57BL/6 mice.
 - **Polarization:** Microglia were stimulated with LPS (100 ng/ml) plus IFN- γ (20 ng/ml) for 24 hours to induce a pro-inflammatory state.
 - **Treatment:** **TWS119** (10 μ M) was added at the time of stimulation. To confirm pathway specificity, some groups were co-treated with the Wnt/ β -catenin inhibitor IWR-1 (10 μ M).
 - **Analysis:** Microglial phenotype markers and inflammatory cytokines in the conditioned media were evaluated after 24 hours.
- **In Vitro T-cell Modulation Assay [4]:**
 - **Cells:** Tumor-infiltrating lymphocytes (TILs) from lung cancer patients or PBMCs from healthy donors.
 - **Culture:** Cells were cultured in plates coated with α -CD3, with soluble α -CD28 and IL-2 (1000 UI/mL).
 - **Treatment:** **TWS119** (7 μ M) was added to the culture medium.
 - **Assessment:** Cells were harvested on days 3, 5, 7, and 9 for flow cytometry analysis of T-cell subsets. For cytokine production, cells were re-stimulated with PMA/ionomycin after 5 days of culture for intracellular staining of IFN- γ and IL-2.

Mechanism of Action & Signaling Pathway

TWS119 functions primarily as a potent and selective inhibitor of Glycogen Synthase Kinase-3 β (GSK-3 β). The diagram below illustrates the key signaling pathway it influences.



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This activation of the Wnt/ β -catenin pathway explains its diverse effects, from promoting **neuronal differentiation** [5] [2] and driving **anti-inflammatory microglial polarization** [1] to maintaining **stem cell-like memory in T-cells** [4].

Key Research Implications

- **Therapeutic Potential in Neurology:** **TWS119** shows promise as a pro-repair therapy in stroke and brain injury by modulating neuroinflammation and promoting neuronal differentiation, with effects observed even when treatment starts post-injury [1] [2].
- **Distinct Immune Effects:** Its impact on T-cells is context-dependent. While it suppresses effector function in healthy donor T-cells, it can enhance or preserve desirable T-cell populations in Tumor-Infiltrating Lymphocytes (TILs) for immunotherapy [4].
- **Dual Role in Oncology:** **TWS119** can promote cancer progression in some contexts (e.g., lung adenocarcinoma) by enhancing tumor cell motility [3]. This highlights the importance of understanding context when exploring its therapeutic use.

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